

Comprehensive literature review on 5-Methylfurfuryl alcohol

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Compound of Interest

Compound Name: 5-Methylfurfuryl alcohol

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5-Methylfurfuryl Alcohol: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Methylfurfuryl alcohol, a furan derivative found in various natural and processed sources, has garnered interest for its potential biological activities and applications. This technical guide provides a comprehensive review of the current literature on **5-methylfurfuryl alcohol**, covering its chemical and physical properties, synthesis methodologies, and known biological effects. While research specifically on **5-methylfurfuryl alcohol** is somewhat limited, this review also incorporates relevant data from its close structural analog, 5-hydroxymethylfurfural (5-HMF), to infer potential mechanisms and activities. This document aims to serve as a valuable resource for researchers and professionals in drug development and related scientific fields by presenting quantitative data in structured tables, detailing experimental protocols, and visualizing relevant biological pathways.

Chemical and Physical Properties

5-Methylfurfuryl alcohol is a colorless to pale yellow liquid.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₈ O ₂	[2]
Molecular Weight	112.13 g/mol	[3]
CAS Number	3857-25-8	[3]
Density	1.082-1.088 g/cm ³ (at 20°C)	[2]
Boiling Point	177-178 °C at 760 mmHg	[1]
Flash Point	61.8 °C	[1]
Solubility	Soluble in water and ethanol.	[3]
Appearance	Colorless to pale yellow liquid	[1]

Synthesis of 5-Methylfurfuryl Alcohol

The primary route for the synthesis of **5-methylfurfuryl alcohol** is the reduction of 5-methylfurfural.[2]

Experimental Protocol: Reduction of 5-Methylfurfural to 5-Methylfurfuryl Alcohol

Materials:

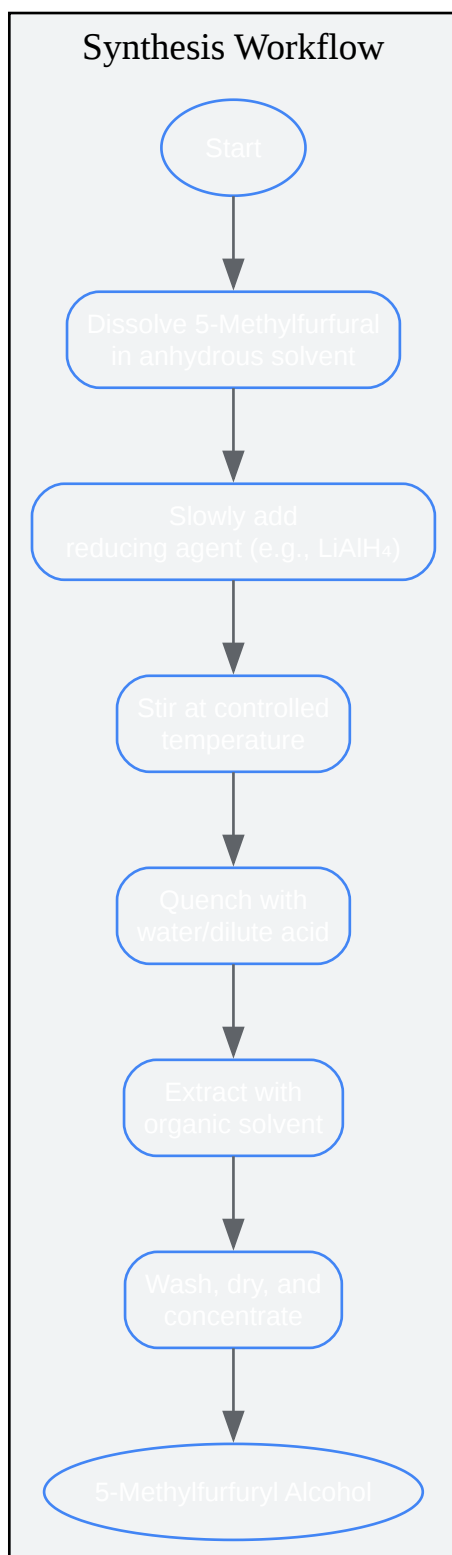
- 5-Methylfurfural
- Lithium aluminium hydride (LiAlH₄) or Sodium borohydride (NaBH₄)
- Anhydrous diethyl ether or methanol
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser
- Separatory funnel

- Rotary evaporator
- Distillation apparatus

Procedure:

- In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), a solution of 5-methylfurfural in a suitable anhydrous solvent (e.g., diethyl ether for LiAlH_4 or methanol for NaBH_4) is prepared.
- The reducing agent (LiAlH_4 or NaBH_4) is slowly added to the stirred solution at a controlled temperature (typically 0 °C to room temperature).
- The reaction mixture is stirred for a specified period until the reaction is complete, which can be monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction is carefully quenched by the slow addition of water or a dilute acid.
- The product is extracted from the aqueous layer using an organic solvent (e.g., diethyl ether).
- The combined organic extracts are washed with brine, dried over an anhydrous salt (e.g., sodium sulfate), and the solvent is removed under reduced pressure using a rotary evaporator.
- The crude **5-methylfurfuryl alcohol** can be purified by vacuum distillation.

A visual representation of the synthesis workflow is provided below.



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Synthesis of **5-Methylfurfuryl alcohol**.

Biological Activities and Mechanisms of Action

Direct studies on the biological activities of **5-methylfurfuryl alcohol** are limited. However, extensive research on the closely related compound, 5-hydroxymethylfurfural (5-HMF), provides valuable insights into potential activities, including antioxidant, anti-inflammatory, and enzyme inhibitory effects. It is important to note that the methyl group in **5-methylfurfuryl alcohol**, replacing the hydroxyl group in 5-HMF, may influence its biological properties.

Antioxidant Activity (Inferred from 5-HMF)

5-HMF has demonstrated significant antioxidant properties by scavenging free radicals and protecting cells from oxidative damage.^[4]

Experimental Protocol: DPPH Radical Scavenging Assay

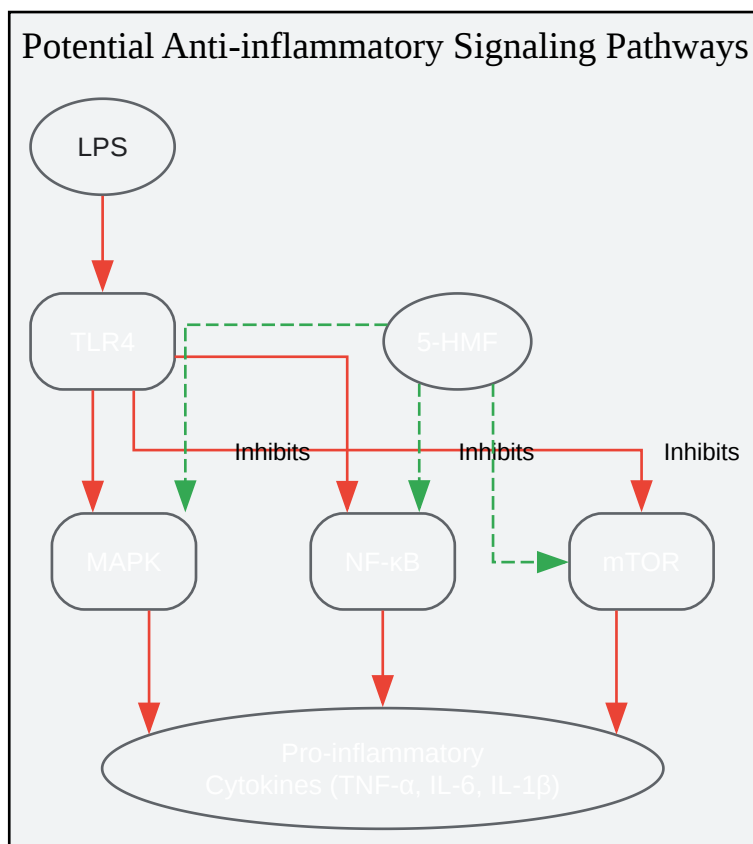
- A solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) in methanol is prepared.
- Various concentrations of the test compound (5-HMF or **5-methylfurfuryl alcohol**) are added to the DPPH solution.
- The mixture is incubated in the dark at room temperature for a specified time (e.g., 30 minutes).
- The absorbance of the solution is measured at a specific wavelength (around 517 nm) using a spectrophotometer.
- The percentage of DPPH radical scavenging activity is calculated.

Anti-inflammatory Activity (Inferred from 5-HMF)

5-HMF has been shown to exert anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory response, such as the MAPK, NF- κ B, and mTOR pathways.^{[5][6]} It has been observed to reduce the production of pro-inflammatory cytokines like TNF- α , IL-1 β , and IL-6.^[6]

Signaling Pathways Modulated by 5-HMF:

The anti-inflammatory effects of 5-HMF are believed to be mediated through the inhibition of several key signaling cascades.



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Inferred anti-inflammatory pathways.

Enzyme Inhibition (Inferred from 5-HMF and Furfural)

Studies on furfural and 5-HMF have demonstrated their ability to inhibit various enzymes. For instance, furfural has been shown to inhibit alcohol dehydrogenase, aldehyde dehydrogenase, and the pyruvate dehydrogenase complex.[7][8] 5-HMF has been identified as a selective inhibitor of DNA polymerase lambda and terminal deoxynucleotidyltransferase.[9]

Quantitative Data on Enzyme Inhibition by 5-HMF:

Enzyme	IC ₅₀ (μM)	Type of Inhibition	Reference
DNA polymerase lambda	4.6 - 26.1	Competitive	[9]
Terminal deoxynucleotidyltransf erase	5.5	Competitive	[9]

Antimicrobial Activity

While specific data for **5-methylfurfuryl alcohol** is scarce, a study on furfuryl alcohol and its derivatives has shown antimicrobial activity against various bacteria.

Experimental Protocol: Broth Microdilution Assay for Minimum Inhibitory Concentration (MIC)

- A two-fold serial dilution of the test compound is prepared in a 96-well microtiter plate containing a suitable broth medium.
- Each well is inoculated with a standardized suspension of the target microorganism.
- Control wells (no compound and no inoculum) are included.
- The plate is incubated under appropriate conditions for the microorganism.
- The MIC is determined as the lowest concentration of the compound that visibly inhibits the growth of the microorganism.

Toxicology and Safety

Concerns have been raised regarding the potential genotoxicity of furfuryl alcohol and its derivatives.[3] In vitro studies on 2,5-dimethylfuran, a related compound, have shown concentration-dependent DNA damage.[10] The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has noted that due to unresolved concerns about genotoxicity, a group of flavouring agents including furfuryl alcohol and its derivatives could not be fully evaluated.[3]

Conclusion and Future Directions

5-Methylfurfuryl alcohol is a furan derivative with potential for various biological activities, as suggested by studies on its close structural analogs. While its synthesis and chemical properties are relatively well-documented, a significant gap exists in the understanding of its specific biological effects, mechanisms of action, and quantitative efficacy. The inferred antioxidant, anti-inflammatory, and enzyme-inhibiting properties from studies on 5-HMF highlight promising avenues for future research.

For researchers and drug development professionals, further investigation into the following areas is warranted:

- Direct assessment of the biological activities of **5-methylfurfuryl alcohol**, including antioxidant, anti-inflammatory, antimicrobial, and cytotoxic effects.
- Elucidation of the specific signaling pathways and molecular targets modulated by **5-methylfurfuryl alcohol**.
- Comparative studies between **5-methylfurfuryl alcohol** and 5-HMF to understand the influence of the methyl versus hydroxyl group on biological activity.
- In vivo studies to validate the in vitro findings and to assess the pharmacokinetic and pharmacodynamic properties of **5-methylfurfuryl alcohol**.

A deeper understanding of the biological profile of **5-methylfurfuryl alcohol** will be crucial for evaluating its potential as a therapeutic agent or a lead compound in drug discovery.

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